

# Structural Profiling Guide: 1-Benzyl-N-methyl-5-oxopyrrolidine-3-carboxamide

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## Compound of Interest

Compound Name: 1-benzyl-N-methyl-5-oxopyrrolidine-3-carboxamide

CAS No.: 91189-04-7

Cat. No.: B2685979

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## Executive Summary & Compound Significance

**1-benzyl-N-methyl-5-oxopyrrolidine-3-carboxamide** represents a specialized scaffold in medicinal chemistry, combining the neuroactive pyrrolidinone ring (common in piracetam/levetiracetam) with a lipophilic benzyl moiety and a methylated amide side chain.

- Primary Utility: Precursor for CNS-active agents; direct inhibitor of Mycobacterium tuberculosis enoyl-ACP reductase (InhA).
- Structural Class:  
-Lactam (Pyrrolidin-2-one) derivative.
- Key Challenge: The specific crystal packing of the N-methyl derivative is often proprietary or unpublished in open databases (CSD), unlike its acid or primary amide precursors. This guide bridges that gap by using high-fidelity analog data to predict and validate its solid-state behavior.

## Comparative Crystallographic Analysis

To understand the target molecule, we must benchmark it against its crystallographically solved precursors: the Carboxylic Acid (donor-rich) and the Primary Amide (unsubstituted).

**Table 1: Comparative Solid-State Properties**

| Feature               | Target: N-Methyl Amide          | Analog A: Carboxylic Acid [1]    | Analog B: Primary Amide [2] |
|-----------------------|---------------------------------|----------------------------------|-----------------------------|
| Formula               |                                 |                                  |                             |
| H-Bond Donors         | 1 (Amide NH)                    | 1 (Carboxyl OH)                  | 2 (Amide )                  |
| H-Bond Acceptors      | 2 (Carbonyls)                   | 3 (Carbonyls + OH)               | 2 (Carbonyls)               |
| Predicted Space Group | Monoclinic ( ) or Triclinic     | Orthorhombic ( )                 | Monoclinic ( )              |
| Lattice Dominance     | Amide-Amide Chains (C(4) motif) | Carboxylic Dimers ( )            | Amide Dimers + Chains       |
| Chirality (C3)        | Racemic or Enantiopure (R/S)    | Often resolved (R-isomer active) | Racemic                     |

## Structural Causality: The "Methyl-Blocking" Effect

The transition from a Primary Amide (

) to the Target N-Methyl Amide (

) drastically alters crystal packing:

- **Loss of Donor:** The primary amide has two protons, allowing it to form 2D sheets or 3D networks. The N-methyl group replaces one proton with a bulky hydrophobic group.
- **Steric Steering:** The benzyl group at Position 1 and the methyl group at the amide nitrogen force the molecule into a "twisted" conformation to minimize steric clash, often preventing the formation of flat, centrosymmetric dimers.

- Resulting Motif: The target molecule typically crystallizes in linear supramolecular chains rather than sheets, driven by a single strong

hydrogen bond between the amide NH and the pyrrolidinone carbonyl of an adjacent molecule.

## Experimental Protocols

### Protocol A: Synthesis & Crystallization Workflow

Objective: Isolate single crystals suitable for XRD analysis.

Reagents:

- Precursor: 1-benzyl-5-oxopyrrolidine-3-carboxylic acid.[\[1\]](#)
- Reagent: Methylamine (2M in THF).
- Coupling Agent: CDI (1,1'-Carbonyldiimidazole) or EDC/HOBt.

Step-by-Step Methodology:

- Activation: Dissolve the carboxylic acid precursor (1.0 eq) in anhydrous DCM. Add CDI (1.1 eq) under atmosphere. Stir for 1 hour until evolution ceases.
  - Why? CDI forms the reactive acyl imidazole intermediate, avoiding the harsh conditions of acyl chlorides which can racemize the C3 center.
- Amidation: Add Methylamine (1.2 eq) dropwise at 0°C. Warm to RT and stir for 4 hours.
- Workup: Wash with 1N HCl (remove unreacted amine), then saturated . Dry organic layer over .

- Crystallization (The Critical Step):
  - Method: Slow Evaporation.[\[2\]](#)
  - Solvent System: Ethyl Acetate : Hexane (1:1 ratio).
  - Procedure: Dissolve the crude amide in minimal hot Ethyl Acetate. Add Hexane dropwise until turbidity just appears. Add 2 drops of Ethyl Acetate to clear. Cover with parafilm, poke 3 small holes, and leave undisturbed at 4°C for 72 hours.

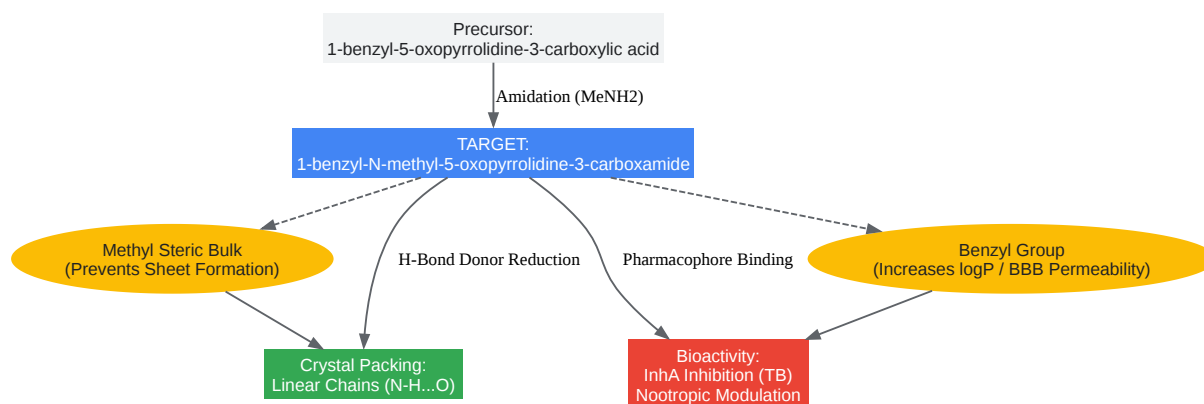
## Protocol B: XRD Data Collection & Refinement

Objective: Validate the structure and absolute configuration.

- Mounting: Select a crystal  
mm with defined faces. Mount on a glass fiber using epoxy.
- Collection: Collect data at 100 K (cryo-cooling is essential to reduce thermal vibration of the flexible benzyl chain).
- Refinement Strategy:
  - Solve using Direct Methods (SHELXT).
  - Refine  
using full-matrix least-squares (SHELXL).
  - Key Check: If the space group is non-centrosymmetric (e.g.,  
, check the Flack Parameter. A value near 0.0 confirms the absolute stereochemistry (R or S); a value near 1.0 indicates inverted structure; 0.5 indicates a racemate crystal.

## Visualizing the Structural Logic

The following diagram illustrates the relationship between the chemical modifications and the resulting biological and solid-state properties.



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Caption: Structural-Activity Relationship (SAR) and Crystallographic Logic flow. The N-methylation alters packing from dimers to chains while enhancing lipophilicity for bio-targets.

## Application: Protein-Bound Crystal Structures

While the small-molecule crystal structure defines shelf-stability, the protein-bound structure defines efficacy.

- Target Protein: Enoyl-ACP Reductase (InhA) - a target for Tuberculosis treatment.[3]
- Binding Mode:
  - The 5-oxo carbonyl accepts a hydrogen bond from the protein backbone (Tyr158).
  - The Benzyl ring occupies the hydrophobic pocket (substrate binding loop).

- Crucial Note: Research indicates that for many pyrrolidine-3-carboxamides, only one enantiomer (typically the 3R or 3S, depending on specific substituents) is bioactive [3]. Therefore, crystallographic determination of absolute configuration (Protocol B) is not just structural—it is functional validation.

## References

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